Application Notes and Protocols for the Heck Reaction with Vinyl Iodide Substrates

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Compound of Interest

Compound Name:	*Vinyl iodide*
CAS No.:	*593-66-8*
Cat. No.:	*B1221373*

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These application notes provide a comprehensive overview of the conditions and protocols for conducting the Heck reaction using **vinyl iodide** substrates. **Vinyl iodide**s are highly reactive electrophiles in this palladium-catalyzed carbon-carbon bond-forming reaction, making them valuable precursors for the synthesis of substituted alkenes, including conjugated dienes and polyenes, which are important structural motifs in many biologically active molecules and functional materials.

Introduction to the Heck Reaction with Vinyl Iodides

The Heck (or Mizoroki-Heck) reaction is a powerful tool in organic synthesis that couples an unsaturated halide with an alkene in the presence of a palladium catalyst and a base.[1] **Vinyl iodide**s are particularly effective substrates due to the relatively weak carbon-iodine bond, which facilitates the initial oxidative addition step in the catalytic cycle.[2] This high reactivity allows for milder reaction conditions compared to other vinyl halides.[2]

The general transformation is depicted below:

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Scheme 1: General Heck Reaction with a **Vinyl Iodide** Substrate

Catalytic Cycle

The reaction typically proceeds through a Pd(0)/Pd(II) catalytic cycle.[1]

A diagram illustrating the catalytic cycle for the Heck reaction with a **vinyl iodide** substrate is provided below.

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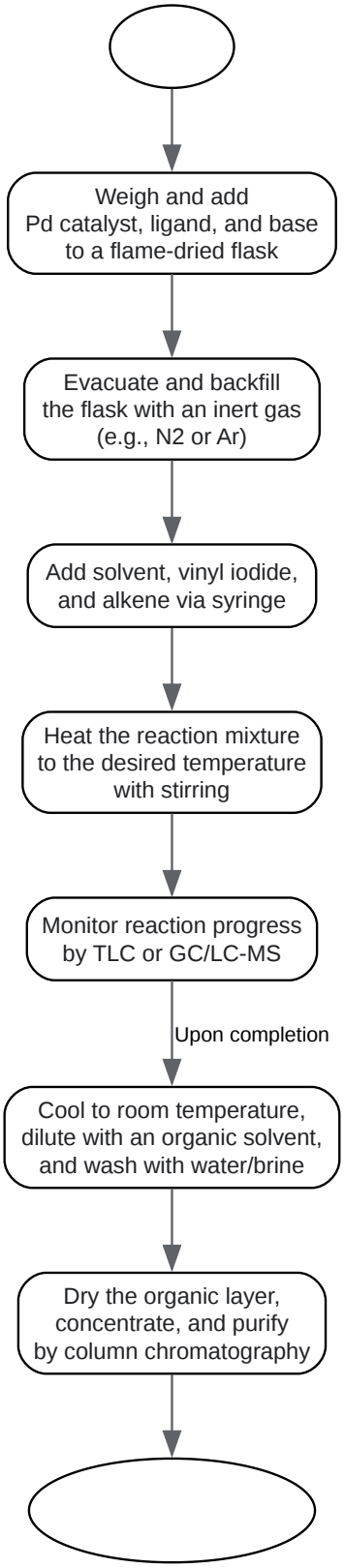

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